

What is the structure of Azide-PEG8-Tos?

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Compound of Interest

Compound Name: Azide-PEG8-Tos

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An In-depth Technical Guide to **Azide-PEG8-Tos**

Introduction

Azide-PEG8-Tos is a heterobifunctional linker molecule widely utilized by researchers and scientists in the fields of chemical biology, drug development, and materials science. Its unique structure, featuring two distinct reactive groups at either end of a polyethylene glycol (PEG) spacer, allows for the sequential and controlled conjugation of different molecules. This guide provides a comprehensive overview of the structure, properties, and applications of **Azide-PEG8-Tos**, complete with quantitative data and representative experimental methodologies.

Core Structure and Functional Components

Azide-PEG8-Tos is comprised of three key components: an azide group, an eight-unit polyethylene glycol (PEG8) chain, and a tosylate (tosyl) group.^{[1][2]} This linear molecule is designed for versatility in bioconjugation and chemical synthesis.

- Azide Group (-N₃):** Located at one terminus, the azide group is a key functional group for "click chemistry".^[3] It undergoes highly efficient and specific cycloaddition reactions with alkyne- or strained cyclooctyne-containing molecules (e.g., DBCO, BCN) to form a stable triazole ring.^{[1][3][4]} This reaction is known for its high yield, mild reaction conditions, and biocompatibility, making it ideal for modifying sensitive biological molecules.^[3]

- Polyethylene Glycol (PEG8) Spacer: The central component is a hydrophilic chain of eight repeating ethylene glycol units. This PEG spacer enhances the solubility and bioavailability of the resulting conjugate in aqueous environments, reduces aggregation, and can minimize immunogenicity.^[5]
- Tosyl (Tosylate) Group (-OTs): The other terminus is functionalized with a tosyl group. Tosylate is an excellent leaving group, making this end of the molecule highly reactive towards nucleophiles such as amines (-NH₂), thiols (-SH), and hydroxyls (-OH) through nucleophilic substitution.^{[4][6][7]}

The combination of these three components makes **Azide-PEG8-Tos** a valuable tool for creating complex molecular architectures, such as Antibody-Drug Conjugates (ADCs) and PROTACs (Proteolysis Targeting Chimeras).^{[6][7]}

Caption: Chemical structure of **Azide-PEG8-Tos**.

Physicochemical Properties

The quantitative data for **Azide-PEG8-Tos** are summarized in the table below, providing key parameters for experimental planning and execution.

Property	Value	Reference(s)
Chemical Name	23-Azido-3,6,9,12,15,18,21-heptaooxatricosyl 4-methylbenzenesulfonate	[2]
Synonyms	Azido-PEG8-Tos, N3-PEG8-Tos	[2]
CAS Number	857892-34-3	[1][2][6]
Molecular Formula	C ₂₃ H ₃₉ N ₃ O ₁₀ S	[1][2][6]
Molecular Weight	549.6 g/mol	[1][3][7][8]
Purity	≥95% - 98%	[1][8][9]
Appearance	Varies (typically a liquid or solid)	-
Storage Conditions	-20°C, keep dry and protected from light	[1]

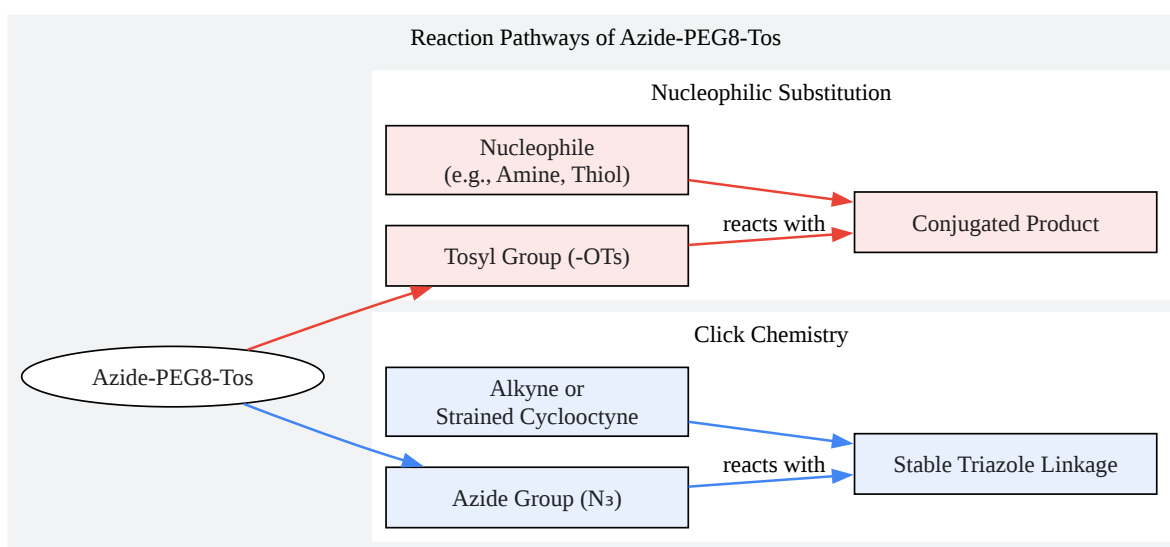
Reactivity and Applications

The bifunctional nature of **Azide-PEG8-Tos** allows for a two-step conjugation strategy, which is fundamental to its utility.

- **Click Chemistry Pathway (Azide End):** The azide group reacts with an alkyne-functionalized molecule in the presence of a copper(I) catalyst or with a strained cyclooctyne (e.g., DBCO) in a copper-free, strain-promoted reaction. This forms a highly stable triazole linkage.[3] This pathway is often used to attach the linker to proteins, peptides, or other biomolecules.[5]
- **Nucleophilic Substitution Pathway (Tosyl End):** The tosyl group is an excellent leaving group that is readily displaced by a nucleophile.[7] For example, an amine-containing molecule can react with the tosyl end to form a secondary amine, effectively linking the molecule to the PEG chain. This reaction is central to attaching small molecule drugs or protein ligands.

This dual reactivity is leveraged in advanced drug development applications:

- PROTAC Synthesis: **Azide-PEG8-Tos** can serve as the PEG-based linker to connect a target protein-binding ligand and an E3 ligase-binding ligand to form a PROTAC.[6]
- Antibody-Drug Conjugate (ADC) Synthesis: It is used as a non-cleavable ADC linker to attach a cytotoxic drug to an antibody.[6]



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Caption: Reactivity diagram for **Azide-PEG8-Tos**.

Experimental Protocols

While specific protocols vary based on the substrates, a general methodology for the synthesis of an azide-terminated PEG derivative provides insight into the chemistry involved. The following is a representative protocol for the conversion of a hydroxyl or sulfonate-activated PEG to an azide-PEG.

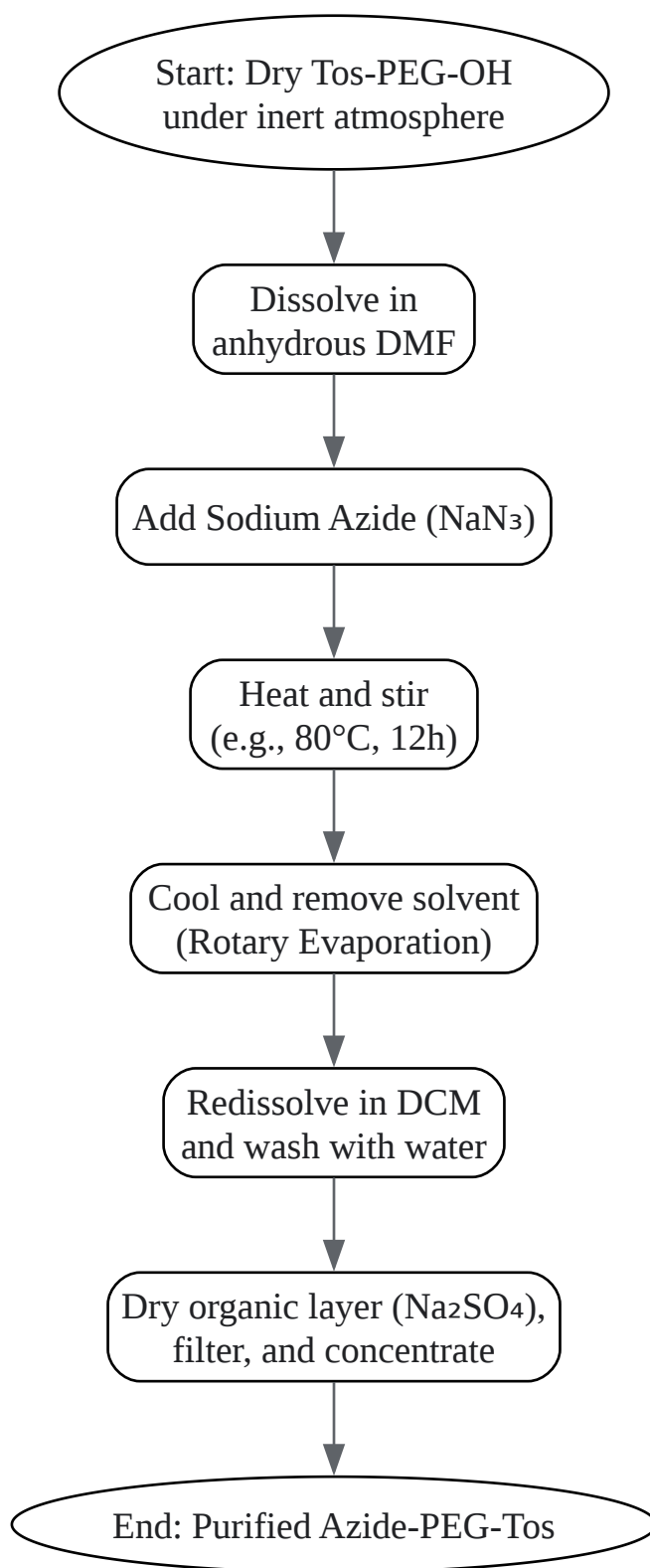
Objective: To synthesize an Azide-PEG derivative from a tosylated-PEG precursor.

Materials:

- Tos-PEG8-OH (or a similar PEG-tosylate precursor)
- Sodium Azide (NaN_3)
- Anhydrous solvent (e.g., Dimethylformamide - DMF, or Ethanol)
- Dichloromethane (DCM)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Argon or Nitrogen gas for inert atmosphere

Procedure:

- Preparation: A round-bottom flask is charged with Tos-PEG8-OH and dried under vacuum. The flask is then placed under an inert atmosphere (Argon or Nitrogen).
- Dissolution: Anhydrous solvent (e.g., DMF) is added to dissolve the PEG precursor.
- Reaction: Sodium azide (NaN_3), typically 1.5 equivalents, is added to the solution.^[5]
- Heating: The reaction mixture is heated (e.g., to 70-80°C) and stirred for a set period (e.g., 12-24 hours) to ensure complete substitution of the tosylate group.^{[5][10]}
- Workup: After cooling to room temperature, the solvent is removed under reduced pressure (rotary evaporation). The residue is redissolved in Dichloromethane (DCM).
- Purification: The organic solution is washed with water to remove excess sodium azide and other salts. The organic layer is then dried over anhydrous sodium sulfate (Na_2SO_4), filtered, and concentrated again via rotary evaporation to yield the final **Azide-PEG8-Tos** product.^[5]
- Characterization: The final product's identity and purity should be confirmed using techniques such as ^1H NMR and Mass Spectrometry.



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Caption: Workflow for Azide-PEG-Tos synthesis.

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